

In-Depth Technical Guide: N-Boc-Thiourea and Its Derivatives

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Compound of Interest

Compound Name: **N-Boc-thiourea**

Cat. No.: **B1334543**

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This technical guide provides a comprehensive overview of **N-Boc-thiourea**, a key reagent in organic synthesis, particularly in the preparation of guanidines and other thiocarbonyl compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Core Compound Identification

The primary compound of interest, **N-Boc-thiourea**, is identified by the following chemical identifiers. It is crucial to distinguish it from its di-substituted analogue, N,N'-Di-Boc-thiourea, which possesses different properties and applications.

Compound	CAS Number	Molecular Weight (g/mol)	Molecular Formula
N-Boc-thiourea	268551-65-1[1][2]	176.24[1][2]	C ₆ H ₁₂ N ₂ O ₂ S[2]
N,N'-Di-Boc-thiourea	145013-05-4[3][4][5][6]	276.35[3][6]	C ₁₁ H ₂₀ N ₂ O ₄ S[3][5]

Physicochemical Properties

A summary of the key physical and chemical properties for **N-Boc-thiourea** and its di-substituted form is presented below. These properties are essential for determining appropriate reaction conditions and handling procedures.

Property	N-Boc-thiourea	N,N'-Di-Boc-thiourea
Synonyms	-	N,N'-Bis-tert-butoxycarbonylthiourea[3][6]
Appearance	Solid[1]	White crystalline solid[5]
Melting Point	142 °C (decomposes)[1]	131-135 °C[5][6]
Purity	97%[1][2]	97%[3][6]

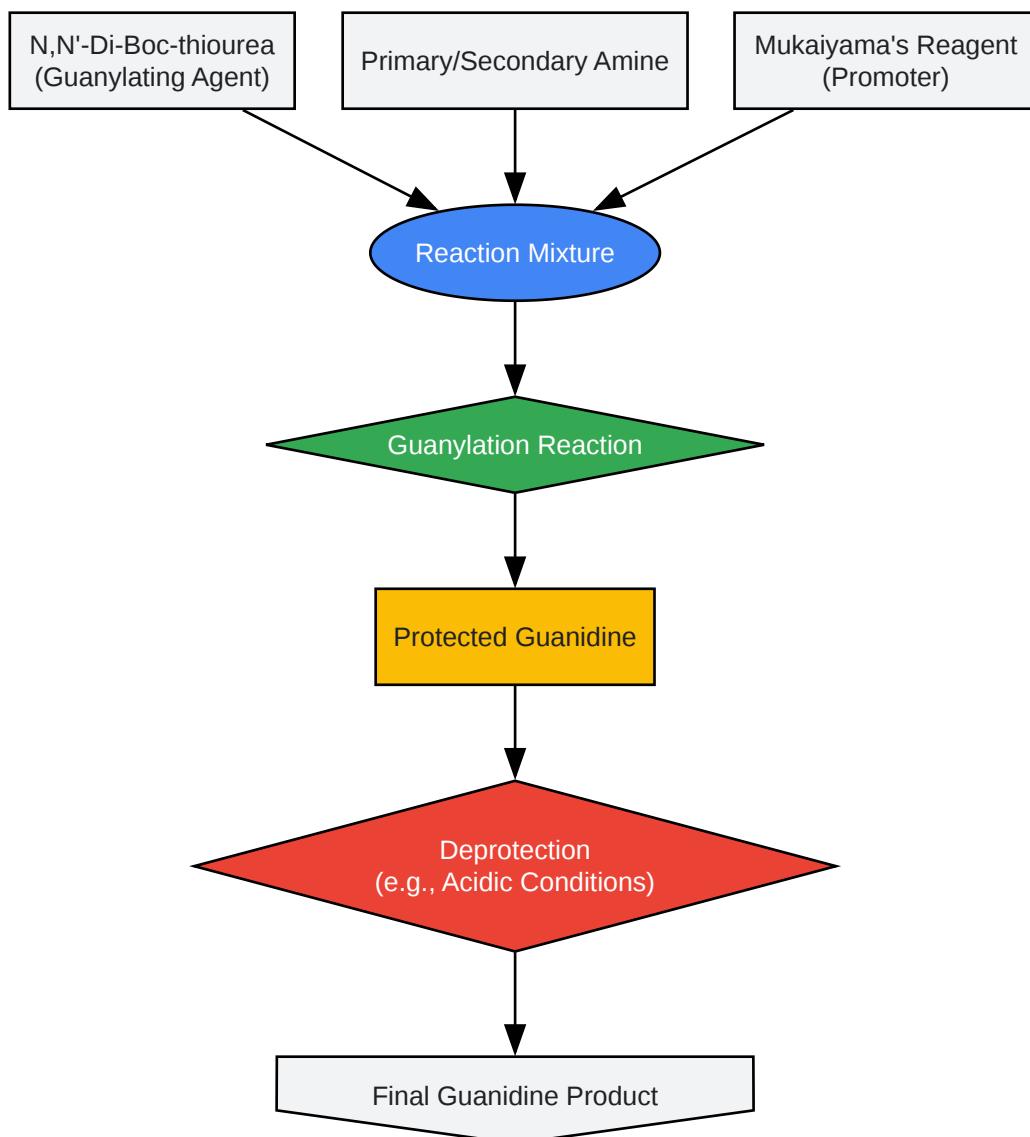
Experimental Protocols and Applications

N,N'-Di-Boc-thiourea is a notable thioacylating agent used in the synthesis of thiocarbonyl compounds. A primary application is its use as a guanylating agent for the synthesis of guanidines. This process typically involves the guanylation of amines.

A key experimental protocol involves the use of Mukaiyama's reagent as a promoter for the guanylation of amines with N,N'-Di-Boc-thiourea.

Logical Workflow for Guanidine Synthesis

The following diagram illustrates the generalized workflow for the synthesis of guanidines using a di-Boc protected thiourea.



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Caption: Generalized workflow for amine guanylation.

Safety and Handling

N-Boc-thiourea:

- Hazard Classification: Skin Sensitizer.[1]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1]

- Personal Protective Equipment (PPE): N95 dust mask, eyeshields, faceshields, gloves.[\[1\]](#)
- Storage: Store in a class 13 location for non-combustible solids.[\[1\]](#)

N,N'-Di-Boc-thiourea:

- Personal Protective Equipment (PPE): N95 dust mask, eyeshields, gloves.
- Storage: Store in a class 13 location for non-combustible solids.

Note: This guide is intended for informational purposes for qualified professionals. Always consult the specific Safety Data Sheet (SDS) before handling any chemical.

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